

Application Note: Quantification of Lithium in Aqueous Bicarbonate Solutions by ICP-OES

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Compound of Interest

Compound Name: *Lithium bicarbonate*

Cat. No.: *B1260176*

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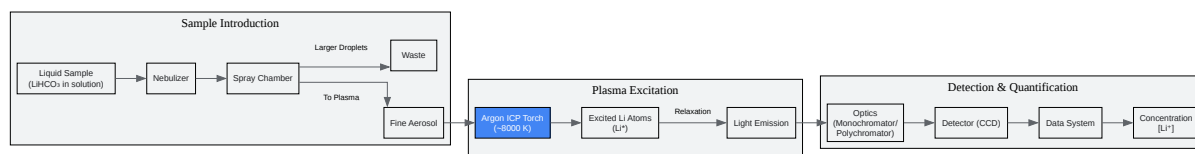
For Researchers, Scientists, and Drug Development Professionals

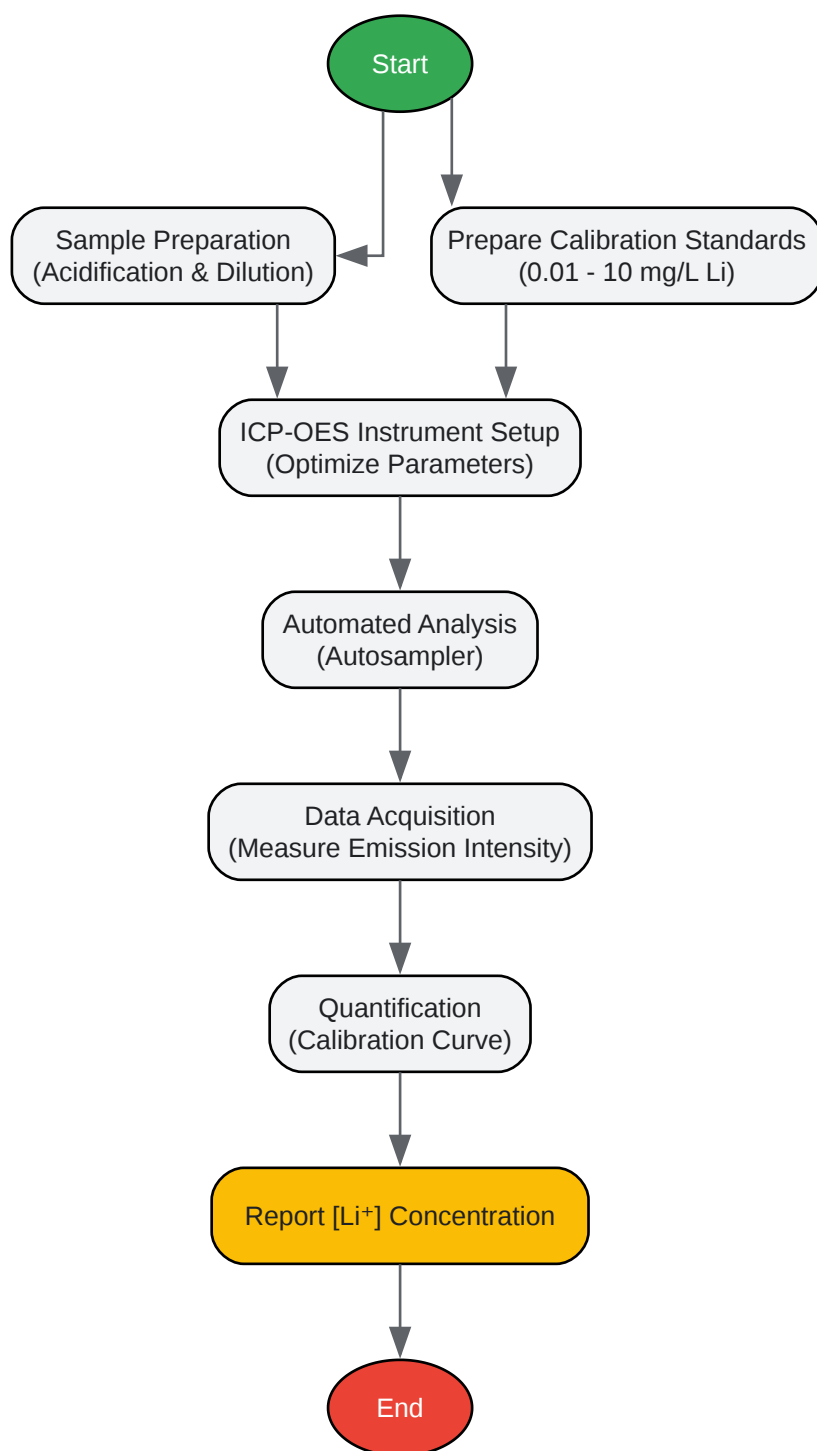
Introduction

Lithium salts, including **lithium bicarbonate**, are of significant interest in various fields, including pharmaceuticals and materials science. Accurate quantification of lithium in solution is crucial for process control, quality assurance, and research applications. Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is a robust and widely used analytical technique for the precise determination of elemental composition in a variety of samples.[1] This application note provides a detailed protocol for the quantification of lithium in aqueous solutions, with a special consideration for solutions containing bicarbonate.

Principle of ICP-OES for Lithium Analysis

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is an analytical technique used to determine the elemental composition of a sample.[2] The core principle involves the introduction of a liquid sample, in the form of an aerosol, into a high-temperature argon plasma (6,000-10,000 K).[1][2] The intense heat of the plasma excites the atoms of the elements within the sample, causing them to move to higher energy levels. As these excited atoms return to their ground state, they emit light at specific wavelengths characteristic of each element.[3] The intensity of the emitted light at a particular wavelength is directly proportional to the concentration of that element in the sample.[2][3] The instrument's optical system separates these wavelengths, and a detector measures their intensities to quantify the elemental concentrations.[2]





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References

- 1. uwlab.webhosting.cals.wisc.edu [uwlab.webhosting.cals.wisc.edu]
- 2. drawellanalytical.com [drawellanalytical.com]
- 3. agilent.com [agilent.com]
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